

# 9-Oxononanoic acid structure and formula

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## Compound of Interest

Compound Name: 9-Oxononanoic acid

Cat. No.: B1198783

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An In-depth Technical Guide to **9-Oxononanoic Acid**

## Introduction

**9-Oxononanoic acid**, also known as azelaaldehydic acid, is a medium-chain oxo-fatty acid.[1][2][3] It is characterized by a nine-carbon chain terminating in a carboxylic acid group at one end and an aldehyde group at the C9 position. This bifunctional nature makes it a significant molecule in both industrial and biological contexts. Industrially, it serves as a precursor for biopolymers.[4][5] In biological systems, it is recognized as a secondary product of lipid peroxidation, originating from the oxidation of polyunsaturated fatty acids like linoleic acid.[6][7][8] Its physiological roles include the induction of phospholipase A2 (PLA2) activity and subsequent production of thromboxane A2, implicating it in processes such as platelet aggregation.[6][9][10]

## Chemical Structure and Formula

**9-Oxononanoic acid** is structurally the 9-oxo derivative of nonanoic acid.[1][3] It is classified as an aldehydic acid and an omega-oxo fatty acid.[1]

- Molecular Formula:  $C_9H_{16}O_3$ [1][11][12]
- IUPAC Name: **9-oxononanoic acid**[1]
- Synonyms: Azelaaldehydic Acid, Azelaic Semialdehyde, 8-formyloctanoic acid, Nonanal-9-oic Acid,  $\omega$ -Oxononanoic acid[1][2][12]

- SMILES: O=CCCCCCCCC(=O)O[\[12\]](#)
- InChI: InChI=1S/C9H16O3/c10-8-6-4-2-1-3-5-7-9(11)12/h8H,1-7H2,(H,11,12)[\[1\]](#)[\[11\]](#)[\[12\]](#)
- InChIKey: WLGDELKYAWBBL-UHFFFAOYSA-N[\[1\]](#)[\[11\]](#)[\[12\]](#)

## Physicochemical Properties

The key physicochemical properties of **9-oxononanoic acid** are summarized in the table below. This data is essential for researchers in designing experiments and for professionals in drug development for formulation and delivery considerations.

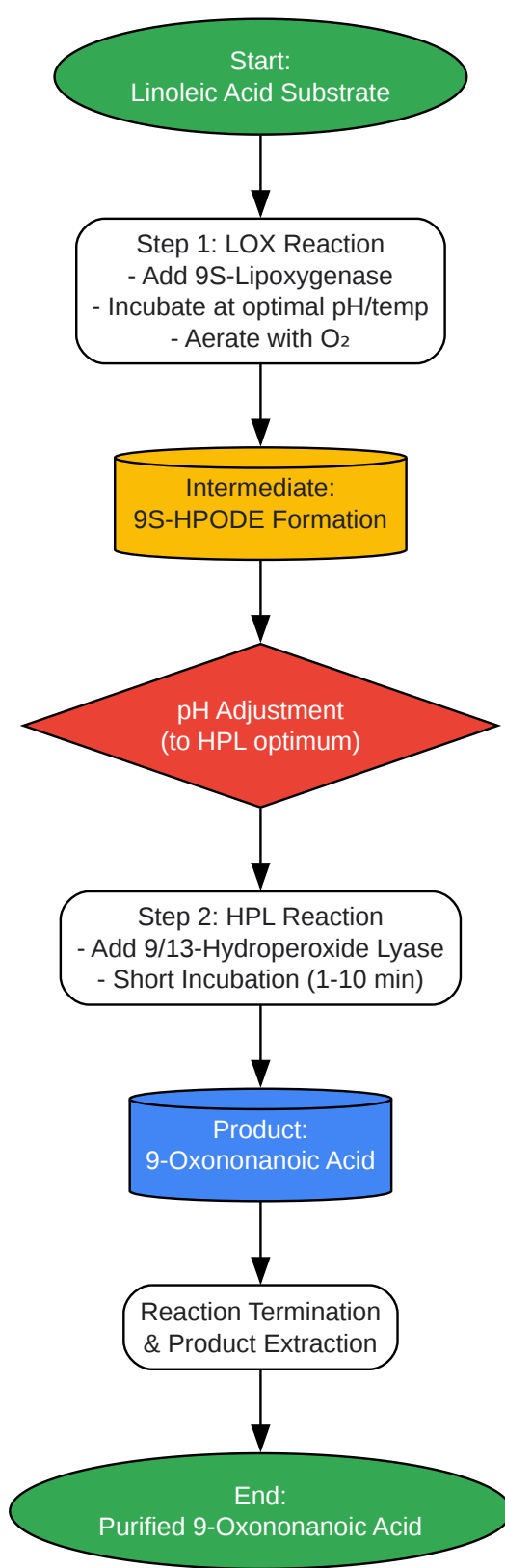
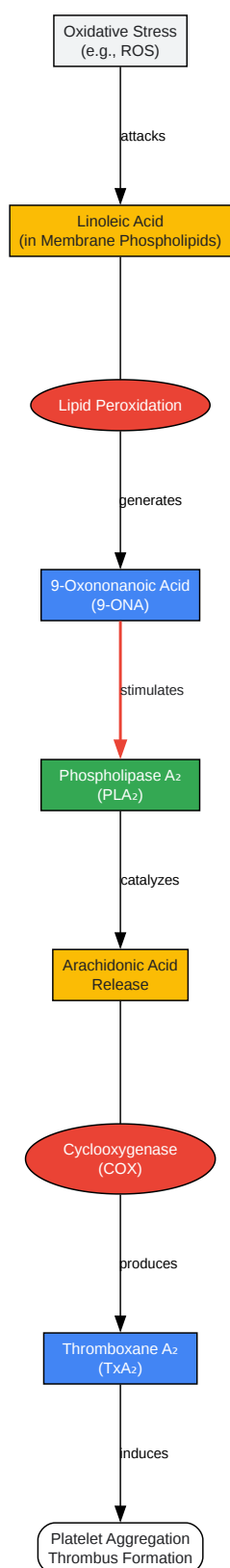
Property	Value	Unit	Source
Molecular Weight	172.22	g/mol	<a href="#">[1]</a> <a href="#">[11]</a>
Monoisotopic Mass	172.10994	Da	<a href="#">[2]</a>
pKa (Predicted)	4.77 ± 0.10	<a href="#">[3]</a>	<a href="#">[13]</a>
logP (Octanol/Water Partition Coefficient)	2.001	<a href="#">[13]</a>	
Water Solubility (log <sub>10</sub> WS, Predicted)	-1.97	mol/l	<a href="#">[13]</a>
Density (Predicted)	1.018 ± 0.06	g/cm <sup>3</sup>	<a href="#">[3]</a>
Boiling Point (T <sub>boil</sub> , Predicted)	600.03	K	<a href="#">[13]</a>
Melting Point (T <sub>fus</sub> , Predicted)	343.94	K	<a href="#">[13]</a>
CAS Number	2553-17-5	<a href="#">[1]</a> <a href="#">[11]</a>	

## Biological Role and Signaling Pathway

**9-Oxononanoic acid** is a significant biomarker and bioactive molecule resulting from the oxidative degradation of lipids. It is a major product derived from the peroxidation of linoleic acid, a common polyunsaturated fatty acid in cellular membranes.[\[9\]](#)[\[10\]](#)

The primary signaling role identified for **9-oxononanoic acid** is the stimulation of phospholipase A<sub>2</sub> (PLA<sub>2</sub>) activity.[9][10] PLA<sub>2</sub> is a critical enzyme that catalyzes the hydrolysis of phospholipids at the sn-2 position, releasing fatty acids, most notably arachidonic acid. The release of arachidonic acid initiates the arachidonate cascade, a major pathway for the production of eicosanoids, which are potent signaling molecules involved in inflammation and hemostasis.

The activation of PLA<sub>2</sub> by **9-oxononanoic acid** leads to an increased production of thromboxane A<sub>2</sub> (TxA<sub>2</sub>), a potent vasoconstrictor and promoter of platelet aggregation.[6][9] The production of TxA<sub>2</sub> is a key step in thrombus formation.[9][10] This pathway suggests that **9-oxononanoic acid**, as a product of oxidative stress, can contribute to pathological conditions such as atherosclerosis and thrombosis.[9]



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